

Preparing IT-143B Stock Solutions in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: IT-143B

Cat. No.: B15564318

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Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation of stock solutions of **IT-143B**, a piericidin-class antibiotic, using dimethyl sulfoxide (DMSO) as the solvent. **IT-143B** is a potent inhibitor of the mitochondrial electron transport chain at Complex I, making it a valuable tool for research in oncology, microbiology, and cell metabolism. This guide outlines the essential physicochemical properties of **IT-143B**, a step-by-step protocol for solubilization, and best practices for storage and handling to ensure solution integrity and experimental reproducibility.

Introduction

IT-143B is a naturally occurring antibiotic belonging to the piericidin family, isolated from *Streptomyces* sp.[1][2]. Like other piericidins, **IT-143B** exhibits potent biological activity, including antifungal, antibacterial, and cytotoxic effects[1][2][3]. Its primary mechanism of action is the inhibition of NADH-ubiquinone oxidoreductase, also known as Complex I of the mitochondrial respiratory chain[4][5][6]. This inhibition disrupts cellular respiration and ATP production, leading to apoptosis. Given its potent and specific activity, **IT-143B** is a compound of significant interest in drug development and biomedical research. Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. DMSO is a common solvent for piericidins due to their poor water solubility[1][2][4].

Data Presentation

A summary of the key quantitative and qualitative data for **IT-143B** is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₂₈ H ₄₁ NO ₄	[1][2][3]
Molecular Weight	455.63 g/mol	[2][3]
Appearance	Pale Yellow Oil	[1][3]
Solubility	Soluble in DMSO, ethanol, methanol, DMF	[1][2][5]
Mechanism of Action	Inhibitor of mitochondrial Complex I (NADH:ubiquinone oxidoreductase)	[4][5][6]
Biological Activity	Antifungal, Antibacterial, Cytotoxic	[1][2][3]
CAS Number	183485-34-9	[1]

Table 1: Physicochemical and biological properties of **IT-143B**.

Experimental Protocol: Preparing a 10 mM Stock Solution of IT-143B in DMSO

This protocol describes the preparation of a 10 mM stock solution of **IT-143B** in anhydrous DMSO.

Materials:

- **IT-143B** (as a pale yellow oil)
- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Sterile, amber microcentrifuge tubes or cryovials

- Calibrated micropipettes and sterile, low-retention pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Procedure:

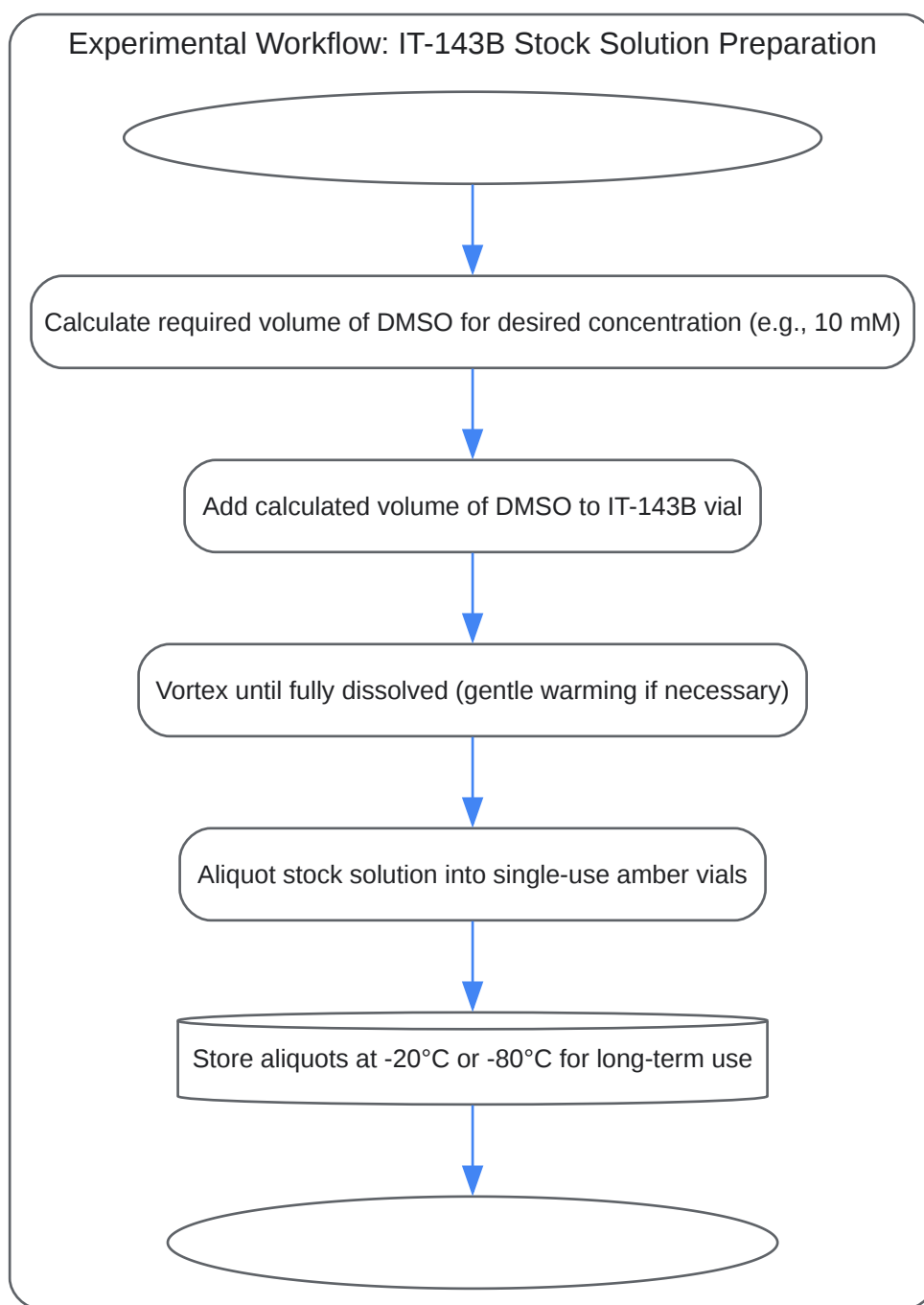
- Pre-weighing and Calculation:
 - **IT-143B** is supplied as an oil, often in pre-weighed amounts (e.g., 1 mg, 5 mg). If starting with a different amount, accurately determine the mass of the **IT-143B**.
 - Calculate the volume of DMSO required to achieve a 10 mM concentration. The formula for this calculation is:
 - $\text{Volume (L)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Molarity (mol/L)})$
 - For 1 mg of **IT-143B** (0.001 g) and a target concentration of 10 mM (0.01 mol/L):
 - $\text{Volume (L)} = 0.001 \text{ g} / (455.63 \text{ g/mol} * 0.01 \text{ mol/L}) = 0.000219 \text{ L} = 219 \text{ }\mu\text{L}$
 - Therefore, dissolve 1 mg of **IT-143B** in 219 μL of DMSO to obtain a 10 mM stock solution.
- Dissolution:
 - Allow the vial of **IT-143B** and the anhydrous DMSO to equilibrate to room temperature before opening to prevent condensation of atmospheric moisture.
 - In a sterile environment (e.g., a fume hood or biosafety cabinet), carefully add the calculated volume of anhydrous DMSO to the vial containing the **IT-143B** oil.
 - Cap the vial securely and vortex thoroughly for at least 1-2 minutes until the oil is completely dissolved and the solution is clear. Gentle warming in a 37°C water bath can aid dissolution if necessary, but avoid excessive heat.

- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the compound, it is crucial to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μ L) in sterile, amber microcentrifuge tubes or cryovials.
 - Clearly label each aliquot with the compound name (**IT-143B**), concentration (10 mM in DMSO), and the date of preparation.
 - For long-term storage, store the aliquots at -20°C or -80°C. When stored properly at -20°C, the DMSO stock solution should be stable for at least 6 months. For longer-term storage, -80°C is recommended.

Safety Precautions:

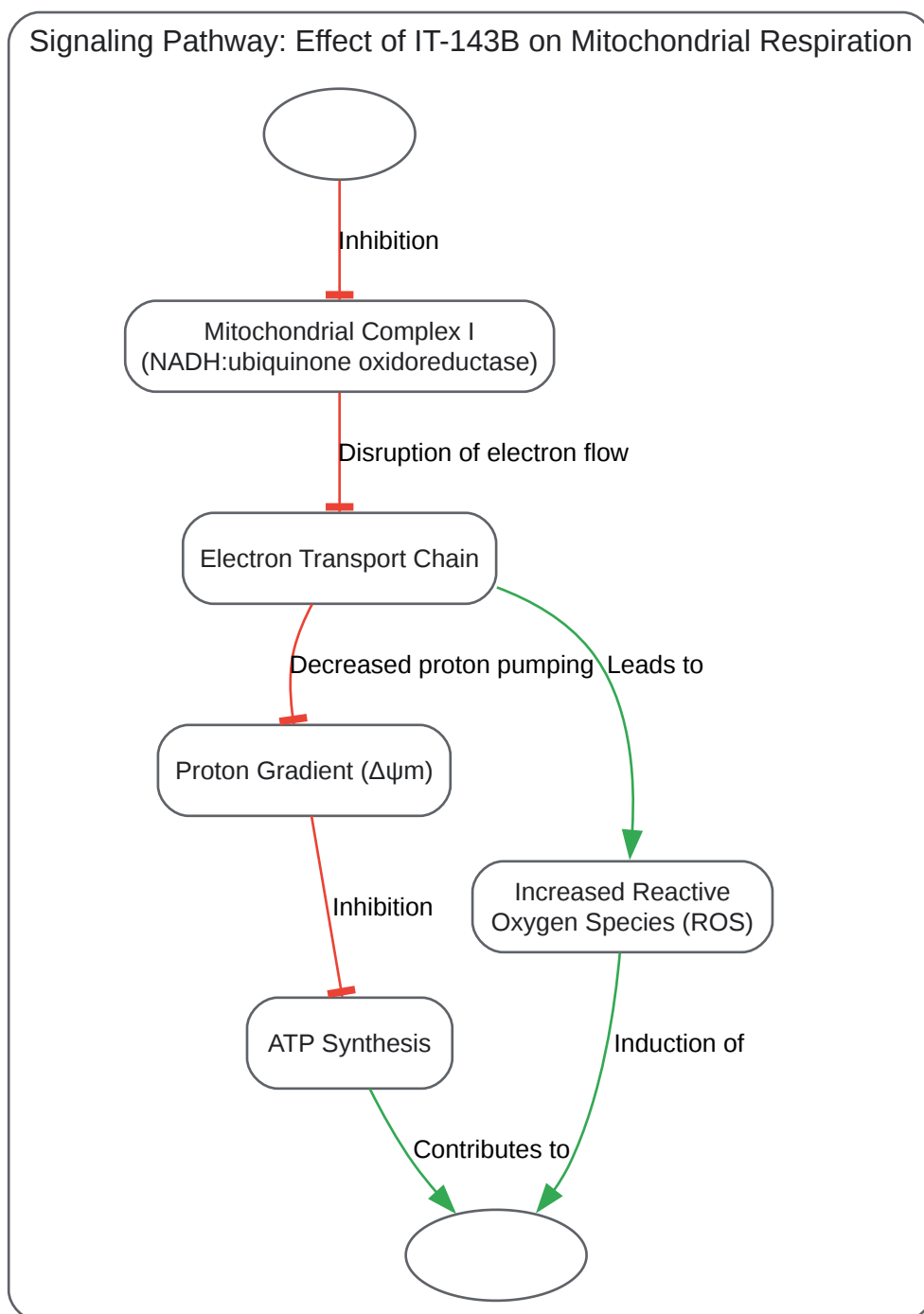
- **IT-143B** is a cytotoxic compound and should be handled with care. Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- All handling of the compound and its solutions should be performed in a well-ventilated fume hood or a certified biological safety cabinet.
- DMSO can facilitate the absorption of substances through the skin. Avoid direct contact with the skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Dispose of all waste materials contaminated with **IT-143B** and DMSO according to your institution's hazardous waste disposal guidelines.

Visualizations



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Caption: Workflow for preparing **IT-143B** stock solution.



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Caption: **IT-143B** inhibits Complex I, leading to apoptosis.

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